

Core Chemical Identity and Physical Properties

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Compound of Interest

Compound Name: **3,4-Dimethylpentanoic acid**

Cat. No.: **B1296145**

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3,4-Dimethylpentanoic acid, registered under CAS number 3302-06-5, is an organic compound with the molecular formula C₇H₁₄O₂ and a molecular weight of approximately 130.18 g/mol. [1][2] It belongs to the class of branched-chain fatty acids, distinguished by two methyl groups located at the third and fourth carbon positions of a pentanoic acid backbone. [1] This unique structure imparts specific chemical and physical characteristics that differentiate it from straight-chain fatty acids.

Key Identifiers and Properties:

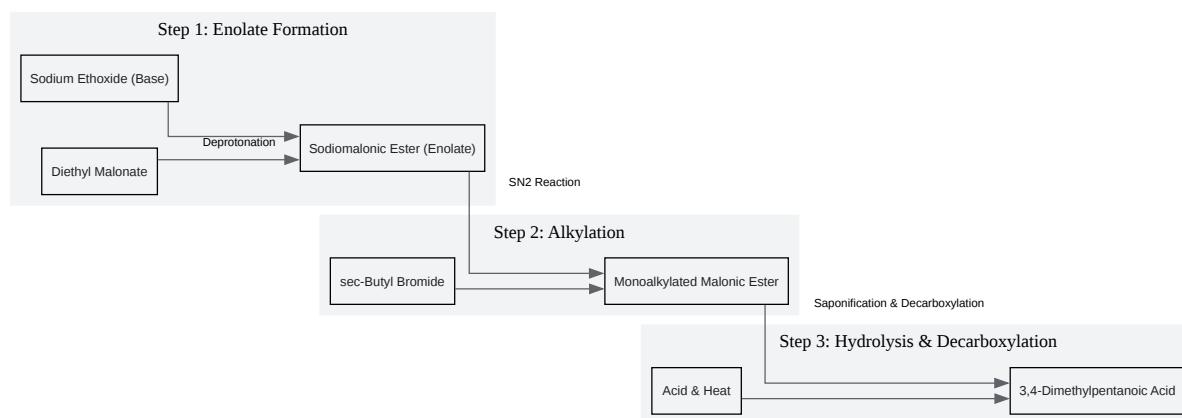
Property	Value	Source(s)
CAS Number	3302-06-5	[1][3]
IUPAC Name	3,4-dimethylpentanoic acid	[2]
Molecular Formula	C ₇ H ₁₄ O ₂	[2][4]
Molecular Weight	130.18 g/mol	[2]
Synonyms	3,4-dimethylvaleric acid	[3]
Boiling Point	193–196 °C at 743 mmHg	[5]
pKa (Predicted)	4.80 ± 0.10	[3]

Synthesis of 3,4-Dimethylpentanoic Acid: A Validated Approach

The synthesis of **3,4-dimethylpentanoic acid** can be effectively achieved through a malonic ester synthesis, a robust and well-established method for the preparation of carboxylic acids.^[2] ^[5]^[6]^[7] This approach offers high yields and a clear, controllable reaction pathway.

Malonic Ester Synthesis Workflow

The following diagram illustrates the key stages of the malonic ester synthesis for **3,4-dimethylpentanoic acid**.



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Caption: Malonic Ester Synthesis of **3,4-Dimethylpentanoic Acid**.

Detailed Experimental Protocol

This protocol is a representative procedure based on the principles of malonic ester synthesis.
^[2]^[5]^[6]

Materials:

- Diethyl malonate
- Sodium ethoxide
- sec-Butyl bromide
- Potassium hydroxide
- Concentrated sulfuric acid
- Anhydrous diethyl ether
- Benzene
- Anhydrous ethanol

Procedure:

- **Enolate Formation:** In a round-bottomed flask equipped with a reflux condenser and a mechanical stirrer, dissolve potassium hydroxide (3.6 moles) in water.^[5] To the hot solution, slowly add diethyl malonate (0.92 moles). The heat of saponification will cause the solution to reflux.^[5]
- **Saponification:** After the addition of diethyl malonate is complete, continue to boil the solution gently for two hours.^[5]
- **Removal of Alcohol:** Dilute the solution with water and distill off the ethanol formed during saponification.^[5]
- **Alkylation (Conceptual):** While the provided reference outlines a saponification and decarboxylation of a pre-alkylated malonate, a standard malonic ester synthesis would involve the initial formation of the enolate with sodium ethoxide in ethanol, followed by the addition of an alkyl halide (in this case, conceptually, a reagent that would introduce the 3,4-dimethylpentyl group, though a direct alkylation with a single halide is not straightforward for this branched structure and a multi-step approach is more likely). A more practical approach for this specific target involves the alkylation of a malonate with a suitable precursor.

- Acidification and Decarboxylation: Cool the residual liquid and slowly add a cold solution of concentrated sulfuric acid (3.3 moles) in water with stirring.[5] Reflux the solution for approximately three hours. An oily layer of the carboxylic acid will form.[5]
- Isolation and Purification: Use an automatic separator to distill the organic acid. Extract the aqueous portion with diethyl ether to recover any dissolved product.[5] Combine the organic layers, distill off the ether, and then distill the crude acid with an equal volume of benzene. **3,4-Dimethylpentanoic acid** will distill at 193–196 °C at 743 mmHg.[5]

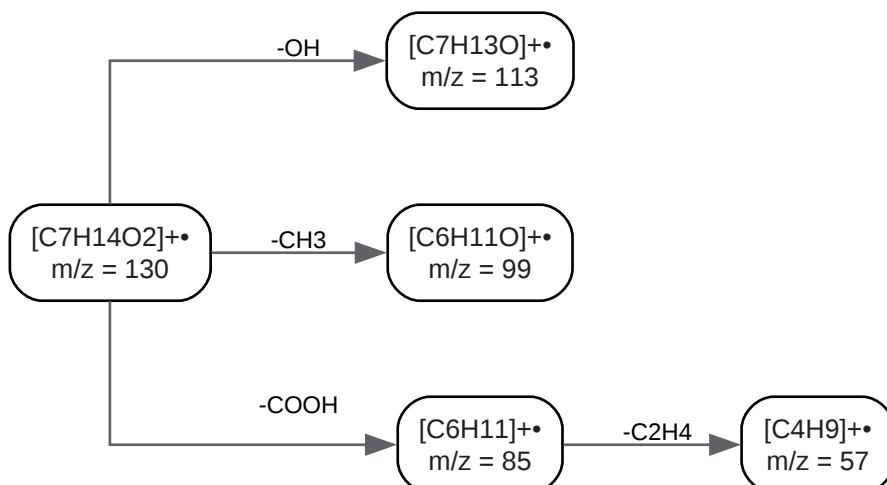
Analytical Characterization

A thorough analytical characterization is crucial for confirming the identity and purity of synthesized **3,4-dimethylpentanoic acid**.

Spectroscopic Data

Technique	Key Signals and Interpretation
¹ H NMR	Signals in the region of δ 0.8-1.0 ppm corresponding to the various methyl groups. A multiplet around δ 1.5-2.0 ppm for the methine protons. A triplet around δ 2.2-2.4 ppm for the methylene group alpha to the carbonyl. A broad singlet above δ 10 ppm for the carboxylic acid proton.
¹³ C NMR	A signal in the range of δ 175-185 ppm for the carbonyl carbon. Several signals in the aliphatic region (δ 10-50 ppm) corresponding to the methyl, methylene, and methine carbons. ^[8]
IR Spectroscopy	A broad absorption band in the range of 2500-3300 cm^{-1} characteristic of the O-H stretch of the carboxylic acid. A strong, sharp absorption band around 1700-1725 cm^{-1} corresponding to the C=O stretch of the carbonyl group.
Mass Spectrometry	The molecular ion peak (M^+) would be observed at $m/z = 130$. Common fragmentation patterns for carboxylic acids include the loss of the hydroxyl group (-OH, M-17) and the carboxyl group (-COOH, M-45). ^[9] Other fragmentations would arise from cleavage of the alkyl chain.

Predicted Mass Spectrum Fragmentation



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Caption: Predicted Mass Spectrum Fragmentation of **3,4-Dimethylpentanoic Acid**.

Applications in Drug Development and Biological Relevance

As a branched-chain fatty acid, **3,4-dimethylpentanoic acid** holds potential in drug discovery and development, primarily as a scaffold or intermediate in the synthesis of more complex, biologically active molecules.^[3] Its structural features can influence the pharmacokinetic and pharmacodynamic properties of a parent drug molecule.

Role as a Synthetic Intermediate

The carboxylic acid functionality of **3,4-dimethylpentanoic acid** allows for a variety of chemical transformations, including esterification and amidation, which are fundamental reactions in the synthesis of many pharmaceutical compounds.^[3] Its branched aliphatic structure can be exploited to introduce lipophilicity and specific steric bulk into a drug candidate, potentially enhancing its binding to a biological target or improving its metabolic stability.

Biological Activity of Branched-Chain Fatty Acids

While specific biological activities of **3,4-dimethylpentanoic acid** are not extensively documented, the broader class of branched-chain fatty acids (BCFAs) has been shown to

possess a range of biological effects, including:

- Anticancer Properties: Some BCFAs have demonstrated cytotoxic effects against cancer cell lines.
- Anti-inflammatory Effects: BCFAs can modulate inflammatory pathways.
- Metabolic Regulation: They play a role in lipid metabolism and can influence metabolic health.

The presence of **3,4-dimethylpentanoic acid** and its derivatives in patents related to drug development suggests its utility in the design of novel therapeutic agents.[\[1\]](#)[\[10\]](#)

Safety, Handling, and Disposal

Proper handling and disposal of **3,4-dimethylpentanoic acid** are essential to ensure laboratory safety.

Hazard Identification

Based on GHS classifications, **3,4-dimethylpentanoic acid** is considered:

- Harmful if swallowed.[\[2\]](#)
- Harmful in contact with skin.[\[2\]](#)
- Causes skin irritation.[\[2\]](#)
- Causes serious eye damage.[\[2\]](#)
- Harmful if inhaled.[\[2\]](#)
- May cause respiratory irritation.[\[2\]](#)

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[\[11\]](#)

- Ventilation: Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of vapors.[11]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and bases.[12]
- Spills: In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a suitable container for disposal. For larger spills, evacuate the area and follow emergency procedures.

Disposal

Dispose of **3,4-dimethylpentanoic acid** and any contaminated materials in accordance with local, state, and federal regulations. This may involve neutralization or disposal through a licensed chemical waste handler.[11]

Conclusion

3,4-Dimethylpentanoic acid is a valuable chemical entity for researchers in organic synthesis and those exploring the biological activities of branched-chain fatty acids. Its synthesis is achievable through established methods, and its structure offers unique opportunities for the development of novel molecules with potential therapeutic applications. A thorough understanding of its properties and adherence to strict safety protocols are paramount for its effective and safe utilization in a research setting.

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